Understanding the Gene Expression Changes Induced by CCI-007: A Technical Guide

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Compound of Interest

Compound Name: *CCI-007*

Cat. No.: *B12301671*

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This technical guide provides an in-depth analysis of the molecular and cellular effects of **CCI-007**, a novel small molecule inhibitor with selective cytotoxicity against leukemias with MLL rearrangements (MLL-r). This document details the compound's impact on gene expression, outlines the experimental methodologies used for its characterization, and visualizes the key signaling pathways and workflows involved in its investigation.

Core Mechanism of Action

CCI-007 has been identified as a potent inducer of apoptosis in a subset of MLL-r, CALM-AF10, and SET-NUP214 leukemia cell lines.[1][2] Its primary mechanism involves the rapid downregulation of key MLL-r target genes, including HOXA9, MEIS1, CMYC, and BCL2, which are crucial drivers of leukemogenesis in these subtypes.[1][2][3] This alteration in the MLL-r gene expression signature occurs within hours of treatment and precedes the onset of apoptosis, suggesting a direct impact on the transcriptional machinery rather than a secondary effect of cell death.

Quantitative Gene Expression Analysis

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The following tables summarize the quantitative data on gene expression changes observed in MLL-r leukemia cell lines following treatment with **CCI-007**. The data is derived from quantitative real-time RT-PCR and microarray analyses as reported in the primary literature.

Table 1: Relative mRNA Expression of MLL Target Genes in Response to **CCI-007** (5 µM for 3h) in PER-485 Cells (MLL-r, sensitive)[2]

Gene	Fold Change vs. DMSO Control (Mean ± SE)
HOXA9	~0.4
MEIS1	~0.5
CMYC	~0.6
BCL2	~0.5

Data is estimated from graphical representations in Somers et al., 2016 and represents a significant decrease in mRNA levels.

Table 2: Baseline mRNA Expression of MLL Target Genes in **CCI-007** Sensitive vs. Resistant MLL-r Cell Lines[2]

Gene	Relative Expression in Resistant Lines (vs. Sensitive Lines)	Key Finding
MEIS1	Significantly Higher	Higher baseline MEIS1 and BCL2 expression is associated with resistance to CCI-007.[2] [3]
BCL2	Significantly Higher	
HOXA9	No significant difference	
CMYC	No significant difference	

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Signaling Pathway and Mechanism of Action

The proposed signaling pathway for **CCI-007**'s activity is depicted below. The compound targets the transcriptional machinery in MLL-r leukemia cells, leading to a rapid decrease in the expression of critical survival genes and subsequent activation of the intrinsic apoptotic pathway.

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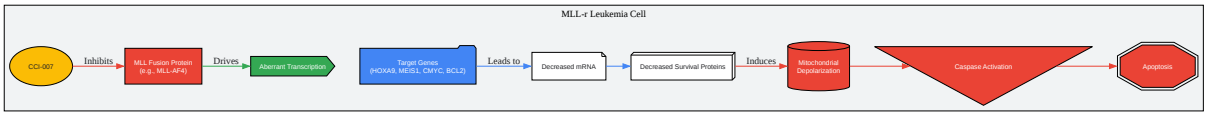
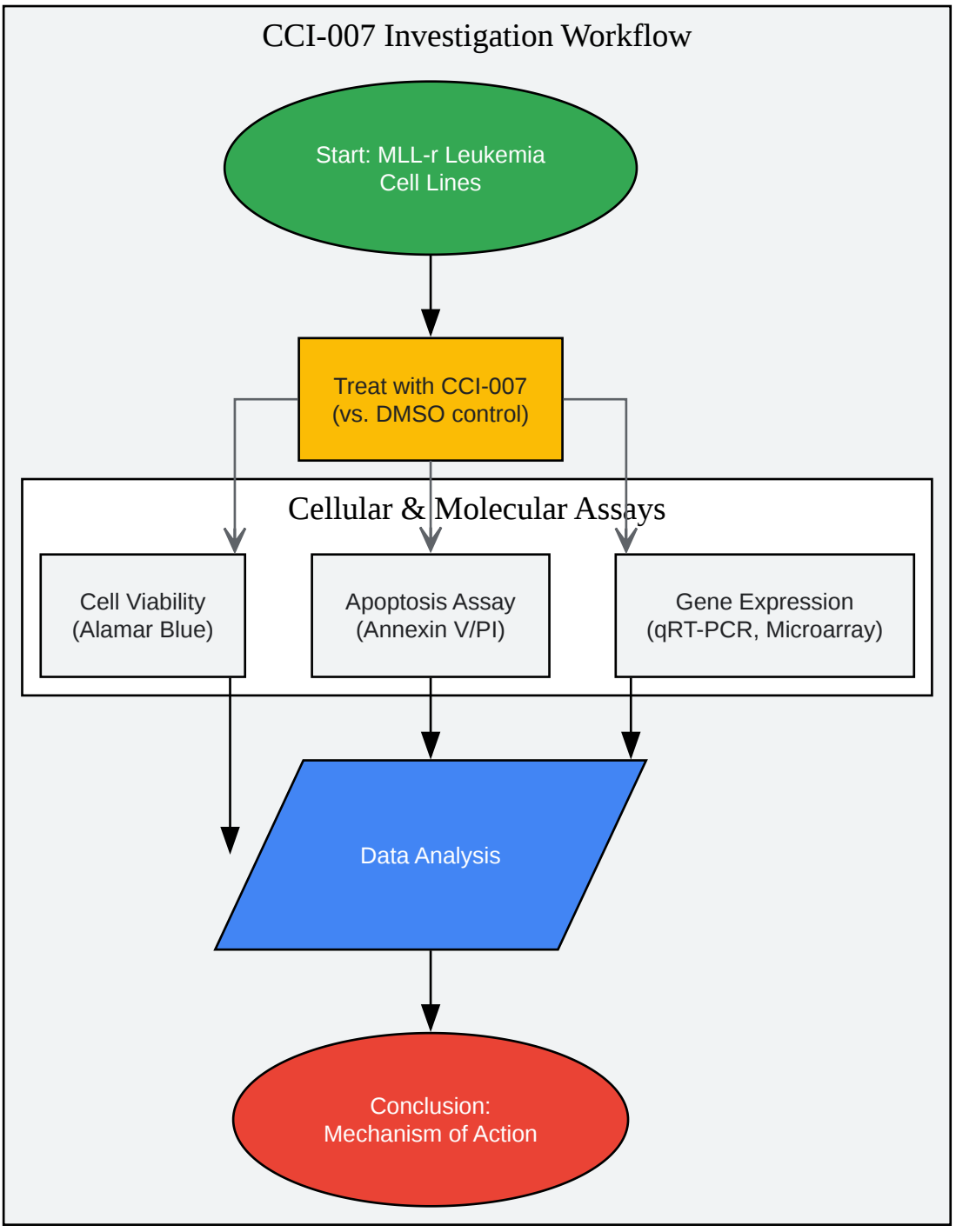

MLL-r Leukemia Cell
CCI-007
Inhibits
MLL Fusion Protein (e.g., MLL-AF4)
Drives
Aberrant Transcription
Target Genes (HOXA9, MEIS1, CMYC, BCL2)
Leads to
Decreased mRNA
Decreased Survival Proteins
Induces
Mitochondrial Depolarization
Caspase Activation
Apoptosis



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References

- 1. BestProtocols: Annexin V Staining Protocol for Flow Cytometry | Thermo Fisher Scientific - SG [thermofisher.com]
- 2. oncotarget.com [oncotarget.com]
- 3. CCI-007, a novel small molecule with cytotoxic activity against infant leukemia with MLL rearrangements - PubMed [pubmed.ncbi.nlm.nih.gov]

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